

Physical and chemical characteristics of Fmoc-Thr(SO₃Na)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Thr(SO₃Na)-OH

Cat. No.: B12282746

[Get Quote](#)

Fmoc-Thr(SO₃Na)-OH: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of the physical and chemical characteristics of **Fmoc-Thr(SO₃Na)-OH**, a sulfated threonine derivative crucial for the synthesis of sulfated peptides. Aimed at researchers, scientists, and professionals in drug development, this document compiles essential data, detailed experimental protocols, and logical workflows to facilitate its effective use in the laboratory.

Core Physical and Chemical Characteristics

Fmoc-Thr(SO₃Na)-OH, with the molecular formula C₁₉H₁₈NNaO₈S, is a white to off-white powder.^[1] Its molecular weight is approximately 443.40 g/mol.^[1] This compound is a derivative of the amino acid threonine, featuring a fluorenylmethyloxycarbonyl (Fmoc) protecting group on the amine and a sodium sulfonate group on the hydroxyl side chain. The presence of the sulfonate group imparts increased water solubility to peptides incorporating this moiety.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ NNaO ₈ S	[1][2]
Molecular Weight	443.403 g/mol	[1]
Appearance	White to off-white powder	
Purity (typical)	≥98%	[1]
Solubility	Soluble in polar organic solvents like DMF and NMP	[3]

Synthesis of Fmoc-Thr(SO₃Na)-OH

While a specific protocol for the direct synthesis of **Fmoc-Thr(SO₃Na)-OH** is not readily available in public literature, a representative procedure can be adapted from the synthesis of the analogous compound, Fmoc-Tyr(SO₃Na)-OH. The synthesis involves the sulfation of the hydroxyl group of Fmoc-Thr-OH.

Representative Sulfation Protocol (adapted from Fmoc-Tyr(SO₃Na)-OH synthesis):

- **Dissolution:** Dissolve Fmoc-Thr-OH in a mixture of dimethylformamide (DMF), pyridine, and dioxane.
- **Sulfation:** Add a sulfur trioxide-DMF complex to the solution. The reaction is typically stirred overnight at room temperature.
- **Work-up:** The solvent is removed, and the residue is dissolved in ice-cold water.
- **Neutralization and Salt Formation:** The pH of the aqueous solution is adjusted to 6.5 with a solution of sodium carbonate to form the sodium salt.
- **Purification:** The solution is lyophilized, and the resulting solid is taken up in DMF to remove insoluble impurities by filtration. The final product is obtained after removal of the DMF.

Experimental Protocols: Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Thr(SO₃Na)-OH is primarily used as a building block in Fmoc-based solid-phase peptide synthesis (SPPS) to introduce sulfated threonine residues into peptides. The bulky and negatively charged sulfonate group can present challenges in coupling efficiency. Therefore, careful selection of coupling reagents and reaction conditions is crucial.

General Fmoc-SPPS Workflow:

The following diagram illustrates a typical cycle for incorporating an amino acid, including **Fmoc-Thr(SO₃Na)-OH**, in an automated peptide synthesizer.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 160112-18-5 | Fmoc-Thr(SO₃Na)-OH | Next Peptide [nextpeptide.com]
- 2. Fmoc-Thr(SO₃Na)-OH | C₁₉H₁₈NNaO₈S | CID 122173519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich-jp.com [sigmaaldrich-jp.com]
- To cite this document: BenchChem. [Physical and chemical characteristics of Fmoc-Thr(SO₃Na)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12282746#physical-and-chemical-characteristics-of-fmoc-thr-so3na-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com